

Agistatin D storage and handling best practices

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Compound of Interest

Compound Name: *Agistatin D*

Cat. No.: *B8091960*

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Agistatin D: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **Agistatin D**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Agistatin D**?

A1: Proper storage of **Agistatin D** is crucial for maintaining its stability and efficacy. The recommended storage conditions depend on whether the compound is in solid (powder) form or dissolved in a solvent.

- As a powder: Store at -20°C for long-term storage.[1][2][3] Some suppliers suggest that it is stable for at least four years under these conditions.[2]
- In solvent: For solutions, it is recommended to store them at -80°C.[1]

Q2: How should I handle **Agistatin D** upon receipt?

A2: **Agistatin D** is typically shipped at room temperature and is stable for the duration of shipping.[2][4][5] Upon receipt, it is important to follow the recommended storage instructions immediately. For powdered **Agistatin D**, store it at -20°C.

Q3: What solvents can be used to dissolve **Agistatin D**?

A3: **Agistatin D** is soluble in acetone and DMSO.[2]

Q4: How stable is **Agistatin D** in solution?

A4: The stability of **Agistatin D** in solution is dependent on the storage temperature. In DMSO, it is stable for up to two weeks at 4°C and for up to six months when stored at -80°C.[6][7] It is recommended to prepare solutions fresh and use them on the same day if possible.[4]

Q5: What are the potential hazards associated with **Agistatin D**?

A5: **Agistatin D** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] It is important to handle it with appropriate personal protective equipment.

Troubleshooting Guide

Problem: I am seeing unexpected or inconsistent results in my experiments.

This could be due to the degradation of **Agistatin D**. Consider the following troubleshooting steps:

- **Verify Storage Conditions:** Ensure that the compound has been stored at the correct temperature (-20°C for powder, -80°C for solutions).
- **Check Solution Age:** If using a stock solution, confirm that it has not been stored longer than the recommended duration (2 weeks at 4°C or 6 months at -80°C in DMSO).[6][7] When in doubt, prepare a fresh solution.
- **Evaluate Handling Practices:** Review your handling procedures to ensure you are minimizing exposure to incompatible materials such as strong acids, strong alkalis, and strong oxidizing or reducing agents.[1]
- **Assess for Precipitation:** Before use, allow solutions stored at -20°C or -80°C to equilibrate to room temperature and visually inspect for any precipitation.[4] If precipitate is present, ensure it is fully redissolved before use.

Data Presentation

Table 1: Recommended Storage Conditions for **Agistatin D**

Form	Storage Temperature	Duration	Citations
Powder	-20°C	≥ 4 years	[1][2][3][6][7]
In DMSO	4°C	2 weeks	[6][7]
In DMSO	-80°C	6 months	[1][6][7]

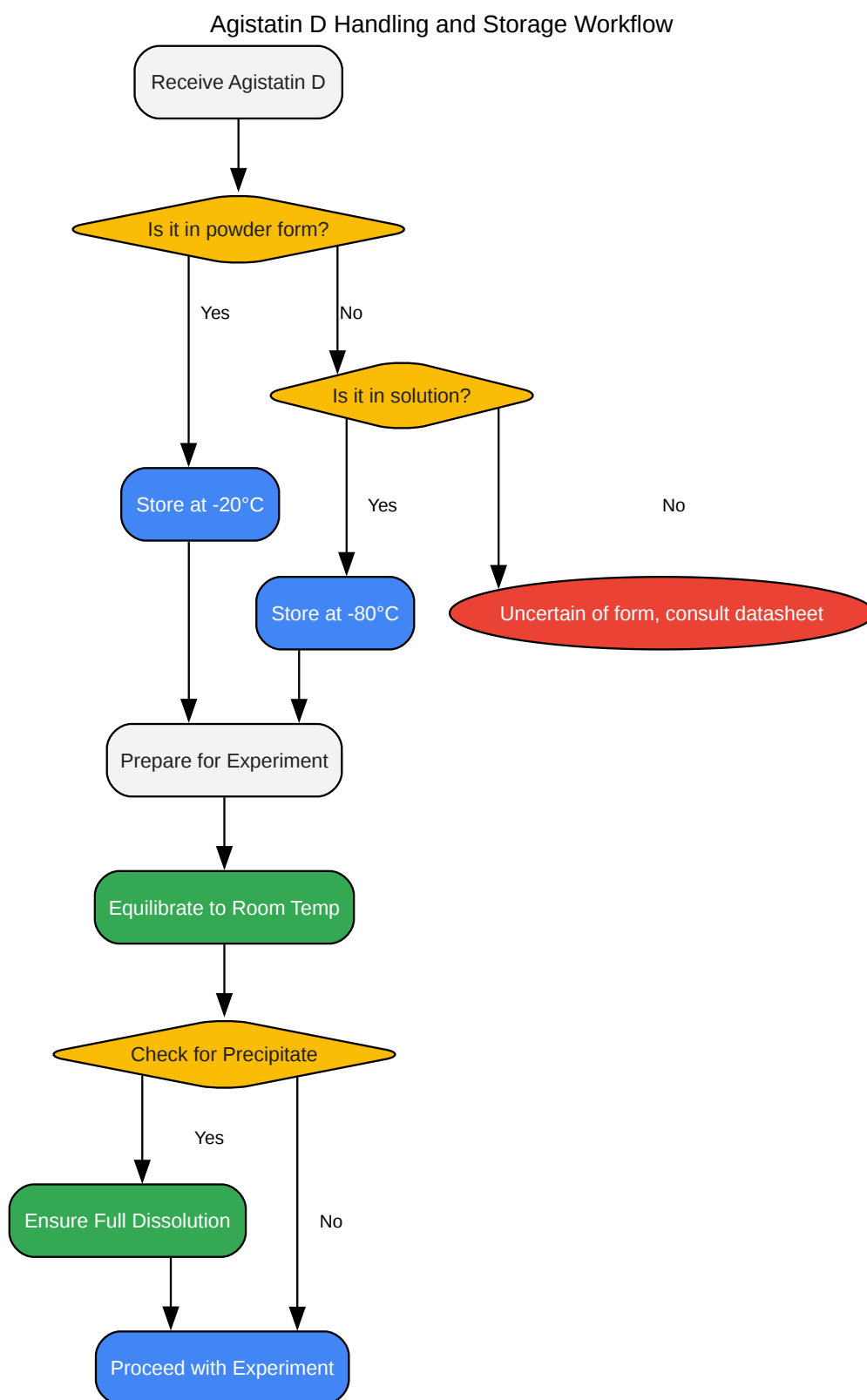
Experimental Protocols

While specific experimental protocols for the validation of **Agistatin D** storage and handling are not detailed in the provided search results, a general protocol for preparing a stock solution is as follows:

Protocol: Preparation of **Agistatin D** Stock Solution

- **Equilibration:** Allow the vial of powdered **Agistatin D** to warm to room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the desired volume of a suitable solvent (e.g., DMSO) to the vial to achieve the target concentration.
- **Dissolution:** Gently vortex or sonicate the vial until the powder is completely dissolved.
- **Aliquoting and Storage:** Aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term use or at 4°C for short-term use (up to 2 weeks).[6][7]

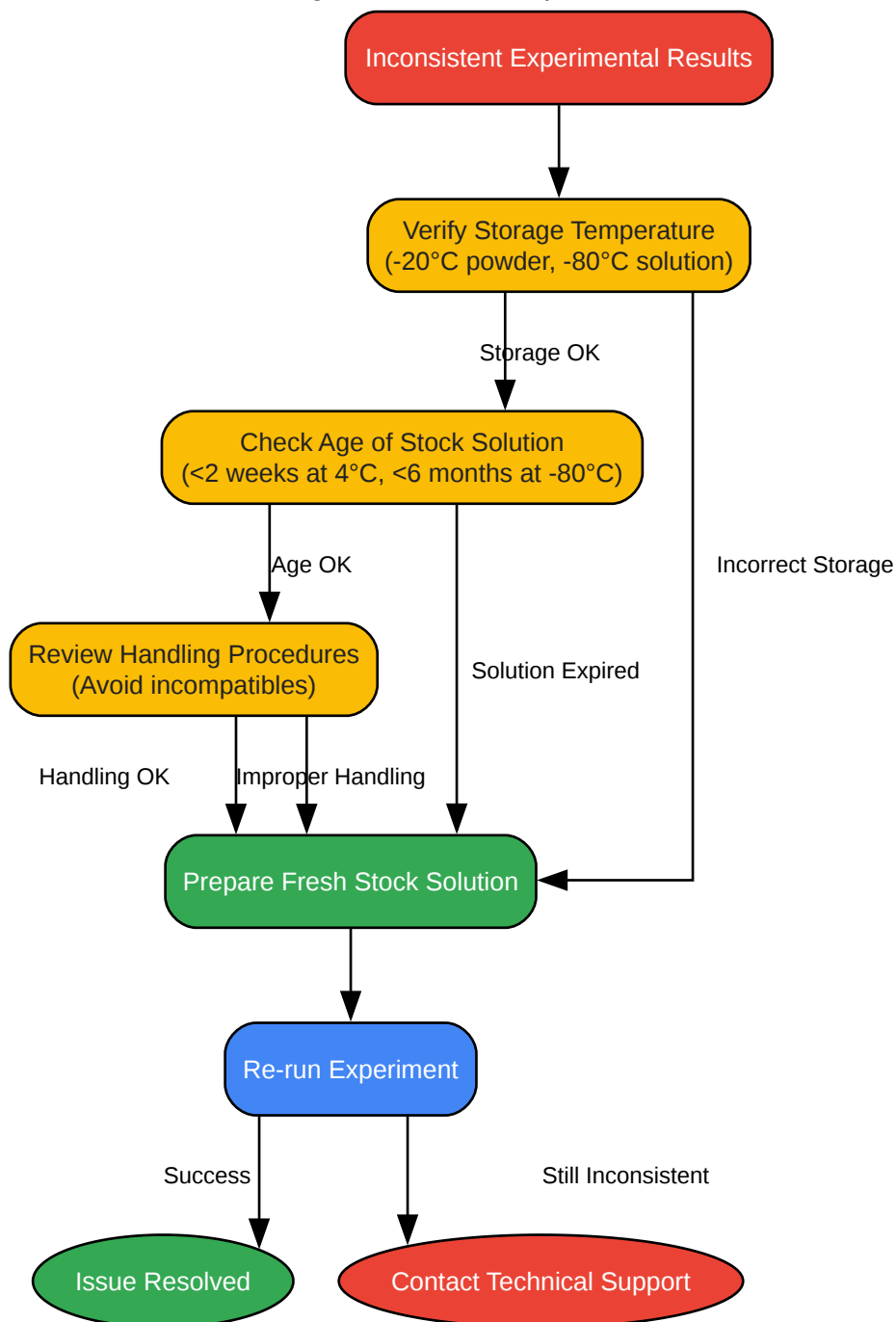
Visualizations



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Caption: Workflow for proper handling and storage of **Agistatin D**.

Troubleshooting Inconsistent Experimental Results

[Click to download full resolution via product page](#)Caption: Decision tree for troubleshooting **Agistatin D** degradation.

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